

Application Notes and Protocols for Isophysalin G Extraction and Purification

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Compound of Interest

Compound Name: *Isophysalin G*

Cat. No.: *B15594026*

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Introduction

Isophysalin G is a naturally occurring steroid belonging to the physalin family, which is predominantly found in plants of the *Physalis* genus, particularly *Physalis alkekengi*[1]. These compounds have garnered significant interest within the scientific community due to their diverse biological activities, including potent anti-inflammatory and antimalarial effects. The anti-inflammatory properties of physalins are attributed to their ability to modulate key signaling pathways, such as the NF- κ B pathway, by targeting components like I κ B kinase β (IKK β). This document provides a detailed protocol for the extraction, purification, and quantification of **Isophysalin G** from *Physalis alkekengi* var. *franchetii*, as well as an overview of its mechanism of action.

Data Presentation

The following tables summarize the quantitative data associated with the extraction and purification of **Isophysalin G**.

Table 1: Extraction and Fractionation of **Isophysalin G** from *Physalis alkekengi* var. *franchetii*

Parameter	Value	Reference
Starting Material	Dried calyces of <i>Physalis alkekengi</i> var. <i>franchetii</i>	[1]
Extraction Solvent	95% Ethanol	[1]
Extraction Method	Reflux	[1]
Initial Crude Extract Yield	~8.3% (w/w) of dried calyces	[1]
Dichloromethane Fraction Yield	~1.6% (w/w) of dried calyces	[1]
Isophysalin G Content in Dichloromethane Fraction	~2.66% (w/w)	[1]

Table 2: Purification Summary of **Isophysalin G**

Purification Step	Purity (Estimated)	Recovery (Estimated)
Crude Dichloromethane Fraction	2-3%	100% (of this fraction)
Silica Gel Column Chromatography	60-70%	80-90%
Preparative HPLC	>98%	70-80%

Note: Purity and recovery values for purification steps are estimates based on typical chromatographic performance for natural products and may vary depending on experimental conditions.

Experimental Protocols

Extraction of Isophysalin G from *Physalis alkekengi* var. *franchetii*

This protocol is based on the methods described by He et al. (2019)[1].

Materials and Reagents:

- Dried calyces of *Physalis alkekengi* var. *franchetii*
- 95% Ethanol (EtOH)
- Petroleum Ether
- Dichloromethane (CH₂Cl₂)
- Deionized Water
- Rotary evaporator
- Reflux apparatus
- Separatory funnel

Procedure:

- Grinding: Grind the dried calyces of *Physalis alkekengi* var. *franchetii* into a coarse powder.
- Ethanol Extraction:
 - Place 1 kg of the powdered calyces into a round-bottom flask.
 - Add 8 L of 95% ethanol (an eight-fold volume).
 - Heat the mixture to reflux for 2 hours.
 - Allow the mixture to cool and then filter to collect the ethanol extract.
 - Repeat the extraction process two more times with fresh 95% ethanol.
 - Combine the ethanol extracts from all three cycles.
- Concentration: Concentrate the combined ethanol extract under reduced pressure using a rotary evaporator to obtain a crude extract (approximately 83 g)[1].

- Solvent Partitioning:
 - Redissolve the crude extract in 1 L of deionized water.
 - Transfer the aqueous solution to a large separatory funnel.
 - Perform liquid-liquid extraction three times with 1 L of petroleum ether to remove nonpolar compounds. Discard the petroleum ether fractions.
 - Subsequently, extract the aqueous layer three times with 1 L of dichloromethane^[1].
 - Combine the dichloromethane fractions.
- Final Concentration: Concentrate the combined dichloromethane fraction under reduced pressure using a rotary evaporator to yield the dichloromethane fraction (approximately 16 g), which is enriched in physalins, including **Isophysalin G**^[1].

Purification of Isophysalin G

2.1. Silica Gel Column Chromatography

Materials and Reagents:

- Dichloromethane fraction from the extraction step
- Silica gel (100-200 mesh)
- Dichloromethane (CH₂Cl₂)
- Methanol (MeOH)
- Glass chromatography column
- Fraction collector
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)

Procedure:

- Column Packing:
 - Prepare a slurry of silica gel in dichloromethane.
 - Pack the chromatography column with the slurry, ensuring no air bubbles are trapped.
 - Allow the silica gel to settle, and then add a layer of sand on top to protect the stationary phase.
- Sample Loading:
 - Dissolve the dichloromethane fraction in a minimal amount of dichloromethane.
 - Carefully load the sample onto the top of the silica gel column.
- Elution:
 - Elute the column with a gradient of increasing polarity, starting with 100% dichloromethane and gradually increasing the proportion of methanol. A suggested gradient is as follows:
 - 100% CH₂Cl₂
 - 99:1 CH₂Cl₂:MeOH
 - 98:2 CH₂Cl₂:MeOH
 - 95:5 CH₂Cl₂:MeOH
 - 90:10 CH₂Cl₂:MeOH
- Fraction Collection and Analysis:
 - Collect fractions of a consistent volume.
 - Monitor the separation by spotting fractions onto TLC plates and developing them in a suitable solvent system (e.g., 95:5 CH₂Cl₂:MeOH).
 - Visualize the spots under UV light (254 nm).

- Combine the fractions containing the compound with the R_f value corresponding to **Isophysalin G**.
- Concentration: Concentrate the combined fractions containing **Isophysalin G** under reduced pressure.

2.2. Preparative High-Performance Liquid Chromatography (HPLC)

Materials and Reagents:

- Partially purified **Isophysalin G** fraction from column chromatography
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Deionized water (HPLC grade)
- Preparative HPLC system with a UV detector
- Reversed-phase C18 column (e.g., 250 x 10 mm, 5 µm)

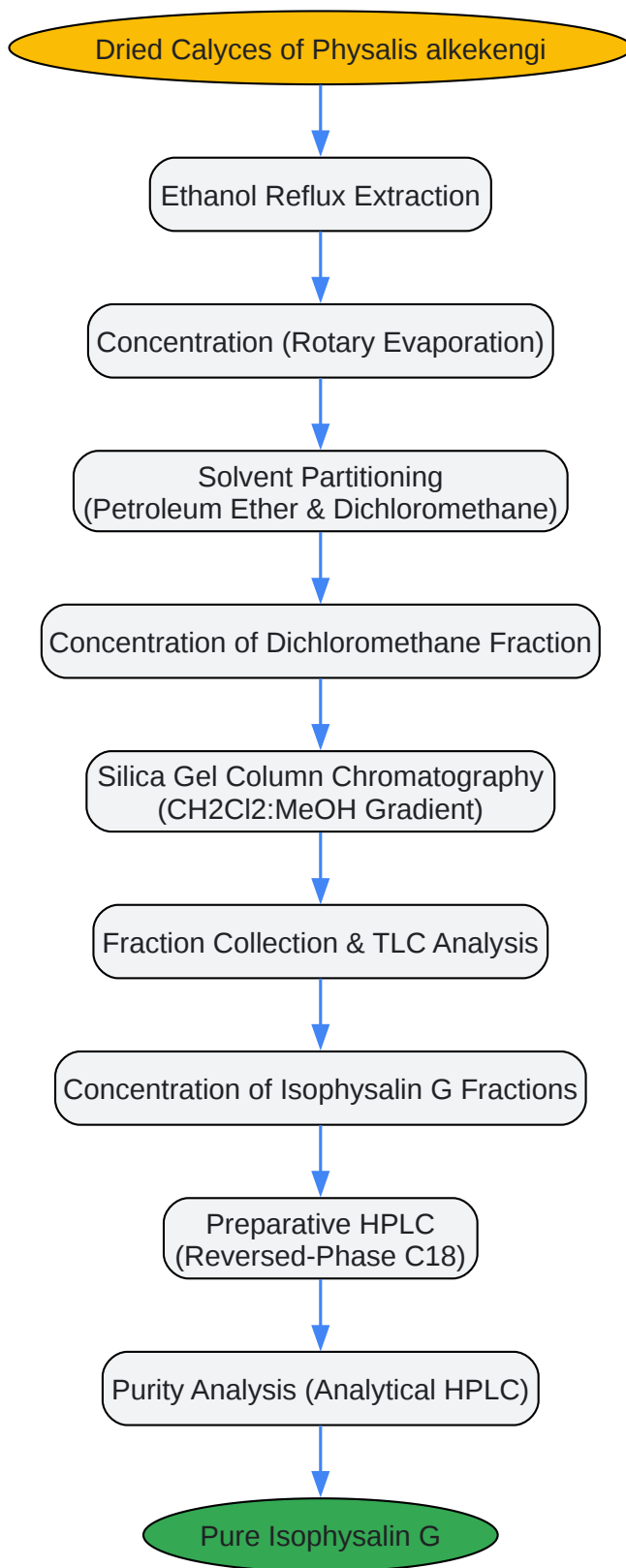
Procedure:

- Sample Preparation: Dissolve the **Isophysalin G**-enriched fraction from the previous step in the initial mobile phase solvent mixture. Filter the sample through a 0.45 µm syringe filter before injection.
- HPLC Conditions:
 - Column: Reversed-phase C18 (e.g., 250 x 10 mm, 5 µm)
 - Mobile Phase A: Deionized water
 - Mobile Phase B: Acetonitrile or a mixture of Acetonitrile and Methanol (e.g., 7:3, v/v)
 - Gradient Program: A linear gradient from 30% B to 70% B over 40 minutes is a good starting point for method development.

- Flow Rate: 2-4 mL/min
- Detection Wavelength: 220-230 nm
- Injection Volume: Dependent on the concentration of the sample and the column capacity.
- Fraction Collection: Collect the peak corresponding to **Isophysalin G** based on its retention time, which should be determined from analytical HPLC runs.
- Purity Analysis and Final Product Preparation:
 - Analyze the collected fraction for purity using analytical HPLC.
 - Combine the pure fractions and remove the solvent under reduced pressure to obtain pure **Isophysalin G**.
 - Lyophilize the final product to obtain a stable powder.

Mandatory Visualization

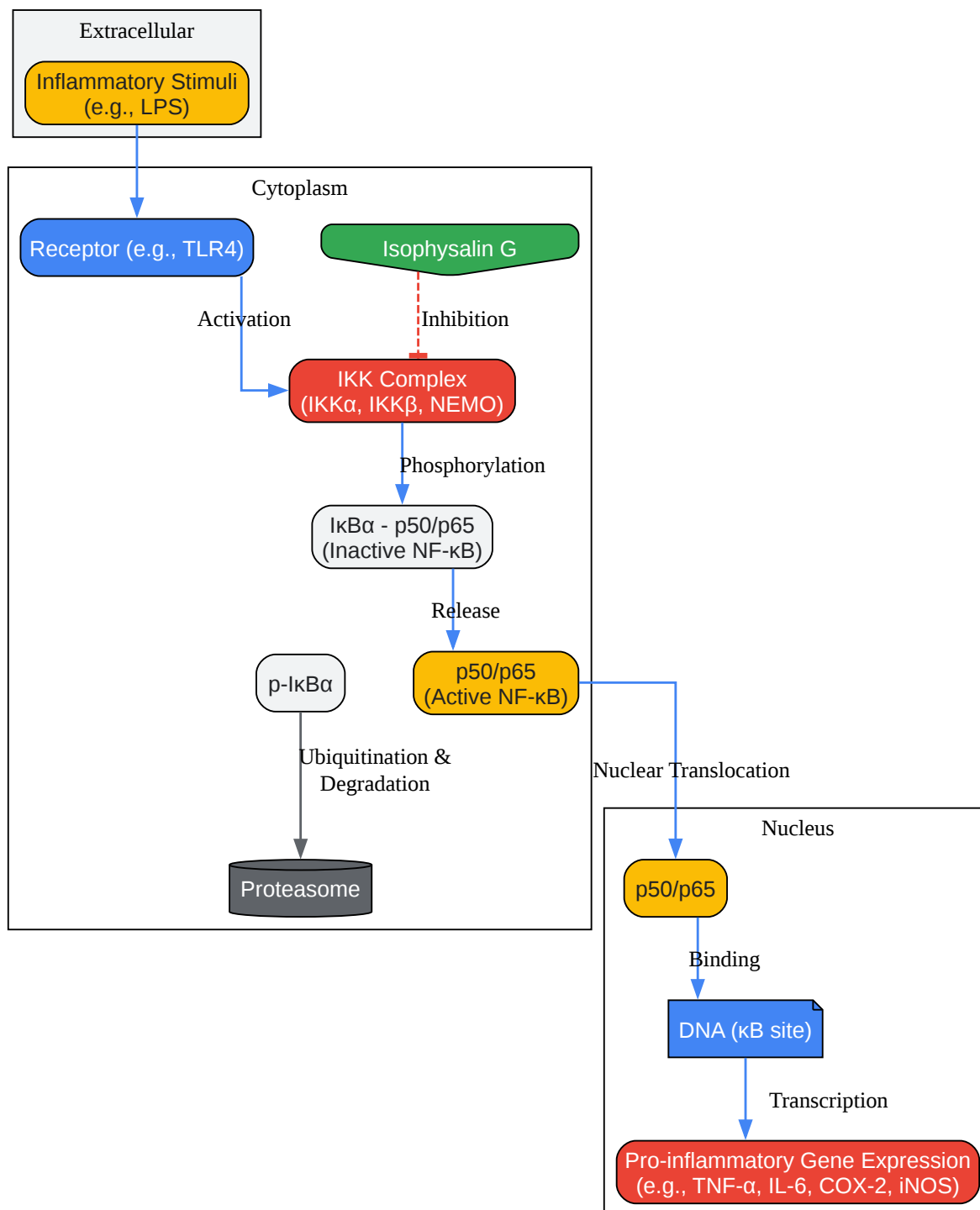
Experimental Workflow



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Caption: Experimental workflow for the extraction and purification of **Isophysalin G**.

Inhibition of NF- κ B Signaling Pathway by Isophysalin G



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Caption: Mechanism of **Isophysalin G**'s anti-inflammatory action via NF- κ B pathway inhibition.

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References

- 1. [Physalis alkekengi var. franchetii Extracts Exert Antitumor Effects on Non-Small Cell Lung Cancer and Multiple Myeloma by Inhibiting STAT3 Signaling - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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